A Technical Guide to Levothyroxine-d3 for Research Applications

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Levothyroxine-d3
Cat. No.:	B15598109

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on sourcing **Levothyroxine-d3** for research purposes. It includes a comparative summary of suppliers, detailed experimental protocols for its use as an internal standard, and a visualization of the thyroid hormone signaling pathway.

Levothyroxine-d3 Supplier Information

For researchers requiring high-purity **Levothyroxine-d3**, a deuterated analog of Levothyroxine, several reputable suppliers offer this compound for research and analytical purposes. The following table summarizes key quantitative data from various suppliers to facilitate easy comparison.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Molecular Formula	Molecular Weight (g/mol)	Available Quantities
BOC Sciences	-	98% by CP	98% atom D	$C_{15}H_8D_3I_4NO_4$	779.89	Inquire
MedchemExpress	HY-109983S	-	-	$C_{15}H_8D_3I_4NO_4$	779.89	1mg, 5mg, 10mg
Simson Pharma Limited	L180020	-	-	$C_{15}H_8D_3I_4NO_4$	779.89	Inquire
Sussex Research	SI120070	>95% (HPLC)	>95%	$C_{15}H_8D_3I_4NO_4$	779.89	1mg, 5mg, 10mg
Clearsynth	CS-O-16186	Not less than 90% (HPLC)	-	$C_{15}H_8D_3I_4NO_4$	779.89	1mg, 2.5mg, 5mg, 10mg, 25mg, 50mg
Pharmaffiliates	PA STI 056522	-	-	$C_{15}H_7D_4I_4NO_4$	780.89	Inquire
Chromato Scientific	CHR-9122018-18504	-	-	$C_{15}H_8D_3I_4NO_4$	779.9	Custom

Experimental Protocols: Quantification of Levothyroxine in Biological Matrices using Levothyroxine-d3 as an Internal Standard

Levothyroxine-d3 is an ideal internal standard for the quantitative analysis of Levothyroxine in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS) due to its similar chemical and physical properties to the unlabeled analyte, but with a distinct mass.

Tech Support

Sample Preparation: Protein Precipitation

This protocol is suitable for the extraction of Levothyroxine from human serum.

Materials:

- Human serum samples

- **Levothyroxine-d3** internal standard stock solution (e.g., 1 µg/mL in methanol)

- Acetonitrile (ACN), HPLC grade

- Microcentrifuge tubes

- Vortex mixer

- Centrifuge

Procedure:

- Pipette 100 µL of human serum into a microcentrifuge tube.

- Spike the serum with an appropriate amount of **Levothyroxine-d3** internal standard solution.

- Add 300 µL of ice-cold acetonitrile to the serum sample to precipitate proteins.

- Vortex the mixture vigorously for 1 minute.

- Centrifuge the sample at 10,000 x g for 10 minutes at 4°C.

- Carefully collect the supernatant and transfer it to a clean tube.

- Evaporate the supernatant to dryness under a gentle stream of nitrogen gas at approximately 40°C.

- Reconstitute the dried extract in a suitable volume (e.g., 100 µL) of the initial mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system

- Tandem Mass Spectrometer (e.g., Triple Quadrupole) with an Electrospray Ionization (ESI) source

Chromatographic Conditions (Example):

- Column: A reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μm) is commonly used.

- Mobile Phase A: 0.1% Formic acid in water

- Mobile Phase B: 0.1% Formic acid in acetonitrile

- Gradient Elution: A typical gradient would start with a low percentage of Mobile Phase B, ramping up to a high percentage to elute the analytes, followed by a re-equilibration step.

- Flow Rate: 0.3 - 0.5 mL/min

- Column Temperature: 40°C

- Injection Volume: 5 - 10 μL

Mass Spectrometry Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+)

- Multiple Reaction Monitoring (MRM) Transitions:

  - Levothyroxine: The specific parent and product ion masses should be optimized on the instrument.

  - **Levothyroxine-d3**: The parent ion will be 3 Da higher than that of unlabeled Levothyroxine, with a corresponding shift in the product ion.

- Instrument Parameters: Optimize cone voltage, collision energy, and other source parameters for maximum signal intensity for both Levothyroxine and **Levothyroxine-d3**.

Visualization of Thyroid Hormone Signaling Pathway

The physiological effects of Levothyroxine are mediated through its conversion to the more active form, triiodothyronine (T3), which then binds to nuclear thyroid hormone receptors (TRs). This interaction modulates gene expression, leading to a wide range of metabolic effects.
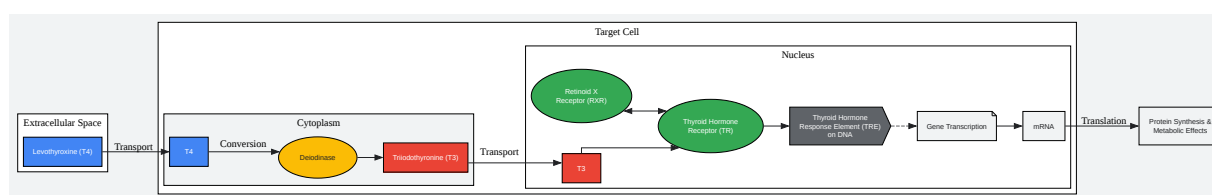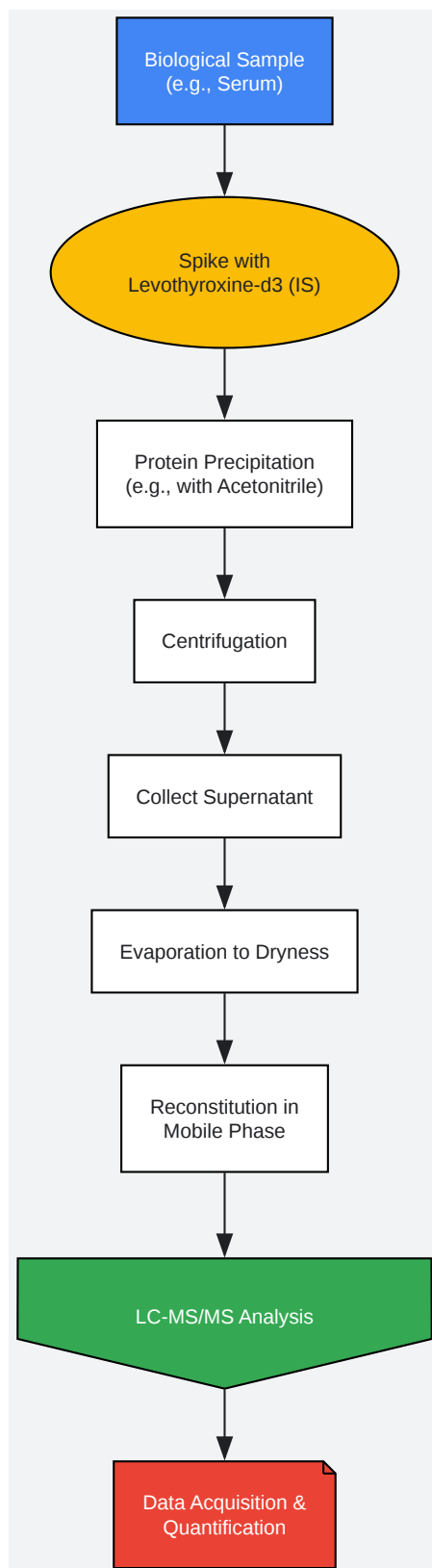

Click to download full resolution via product page

Caption: Thyroid Hormone Signaling Pathway.

Experimental Workflow for LC-MS/MS Analysis

The following diagram illustrates a typical workflow for the quantification of Levothyroxine in a biological matrix using **Levothyroxine-d3** as an internal standard.

Caption: LC-MS/MS Sample Preparation Workflow.

- To cite this document: BenchChem. [A Technical Guide to Levothyroxine-d3 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598109#levothyroxine-d3-supplier-information-for-research-purposes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com